2-Chloro-5-iodoaniline: A Technical Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-5-iodoaniline*
CAS No.:	*16604-98-1*
Cat. No.:	*B579048*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information for **2-Chloro-5-iodoaniline** (CAS No. 16604-98-1), a halogenated aniline derivative commonly used as a building block in pharmaceutical and chemical synthesis. Due to its reactive nature and potential toxicity, a thorough understanding of its hazard profile and handling requirements is essential for ensuring laboratory safety. This document summarizes key data from its Material Safety Data Sheet (MSDS) and provides guidance for its safe use.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Chloro-5-iodoaniline** is presented below. These properties are crucial for appropriate storage, handling, and experimental design.

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Property	Value
CAS Number	16604-98-1
Molecular Formula	C_6H_5ClIN
Molecular Weight	253.47 g/mol
Appearance	Light yellow to brown solid
Melting Point	61.5 °C[1]
Boiling Point	291.5 ± 25.0 °C (Predicted)[1]
Density	2.015 ± 0.06 g/cm³ (Predicted)[1]
pKa	1.69 ± 0.10 (Predicted)[1]

Hazard Identification and Classification

2-Chloro-5-iodoaniline is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed.[1][2]
Acute Toxicity, Dermal	H312: Harmful in contact with skin.[1][2]
Skin Corrosion/Irritation	H315: Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation.[1][2]
Acute Toxicity, Inhalation	H332: Harmful if inhaled.[1][2]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation.[1][2]

The signal word for this chemical is Danger.[2][3]

Safe Handling and Storage

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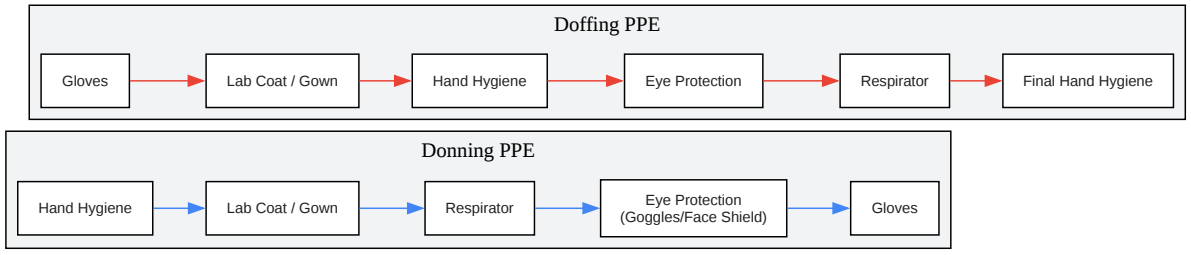
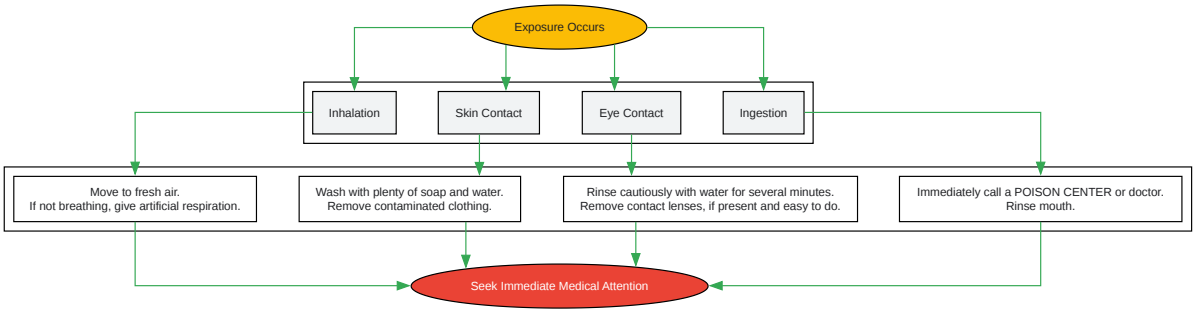
Proper handling and storage procedures are critical to minimize exposure and ensure the stability of **2-Chloro-5-iodoaniline**.

Personal Protective Equipment (PPE)

A standardized workflow for donning and doffing Personal Protective Equipment (PPE) should be followed to ensure personnel safety.





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